

An In-depth Technical Guide to the Chemical Properties and Reactivity of Eicosane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eicosane

Cat. No.: B133393

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Eicosane, a straight-chain saturated hydrocarbon with the chemical formula $C_{20}H_{42}$, is a significant member of the alkane series.^{[1][2][3][4]} As a primary constituent of paraffin wax, it is a colorless, waxy solid at room temperature.^{[1][2][4]} Its well-defined physical and chemical properties, coupled with its straightforward molecular structure, make it a valuable compound for a range of scientific and industrial applications, including thermal energy storage and as a standard in analytical chemistry.^{[1][5][6]} This guide provides a comprehensive overview of the core chemical properties and reactivity of **eicosane**, supported by quantitative data, experimental methodologies, and visual diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **eicosane** are summarized in the table below, providing a clear reference for its behavior under various conditions.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₄₂	[1][2][7][8]
Molecular Weight	282.55 g/mol	[2][5][7][8][9]
Appearance	Colorless, waxy crystals or white crystalline solid	[1][2][4][10]
Odor	Odorless	[2][9][10]
Melting Point	36-38 °C (97-100 °F; 309-311 K)	[1][2][4]
Boiling Point	343.1 °C (649.5 °F; 616.2 K)	[1][2][4]
Density	0.7886 g/cm ³ at 20 °C	[1][7][11]
Flash Point	>110 °C (>230 °F)	[7][9]
Water Solubility	Insoluble (<1 mg/mL at 25°C)	[7][9][12]
Solubility in Organic Solvents	Soluble in nonpolar solvents like hexane, benzene, and toluene.[9][12][13] Slightly soluble in acetone and chloroform.[9]	[9][12][13][14]
Vapor Density	9.75 (relative to air)	[7][9][10]
Vapor Pressure	<0.001 hPa at 25 °C	[9][11]
Heat of Combustion	1.332 x 10 ⁴ kJ/mol	[15]

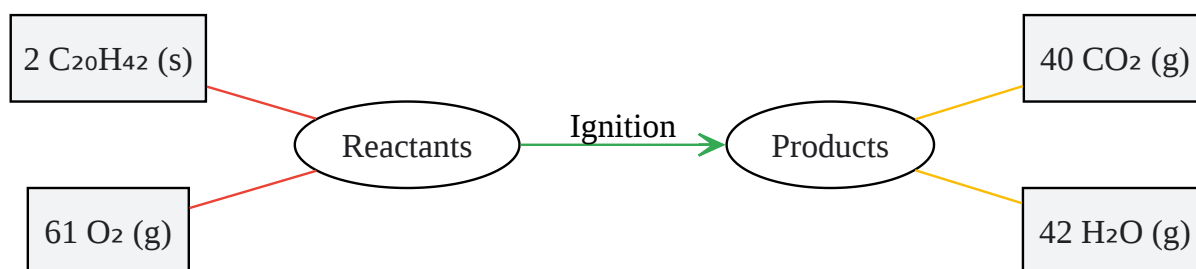
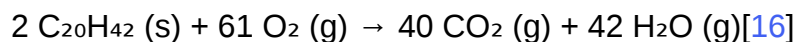
Reactivity Profile

As a saturated alkane, **eicosane** is characterized by its relatively low reactivity under standard conditions.[5][7] Its C-C and C-H bonds are strong and nonpolar, making it resistant to attack by most common reagents.[1] However, under specific conditions, **eicosane** will undergo characteristic reactions of alkanes.

Combustion

In the presence of excess oxygen and an ignition source, **eicosane** undergoes complete combustion to produce carbon dioxide and water, releasing a significant amount of energy.[7][16] This exothermic reaction is characteristic of all hydrocarbons and is the basis for their use as fuels.

The balanced chemical equation for the complete combustion of **eicosane** is:



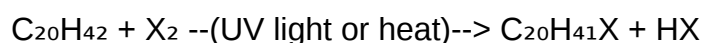
[Click to download full resolution via product page](#)

Caption: Complete combustion of **eicosane**.

Halogenation

Eicosane can react with halogens, such as chlorine (Cl_2) and bromine (Br_2), in the presence of ultraviolet (UV) light or high temperatures.[1][6][17][18] This is a free-radical substitution reaction where one or more hydrogen atoms are replaced by halogen atoms.[17][18][19] The reaction proceeds via a chain mechanism involving initiation, propagation, and termination steps.[17][19] The reaction with fluorine is typically explosive, while iodine is generally unreactive.[18][20]

A general representation of the monosubstitution of **eicosane** with a halogen (X_2) is:



Multiple substitutions can also occur, leading to a mixture of halogenated products.[17][18]

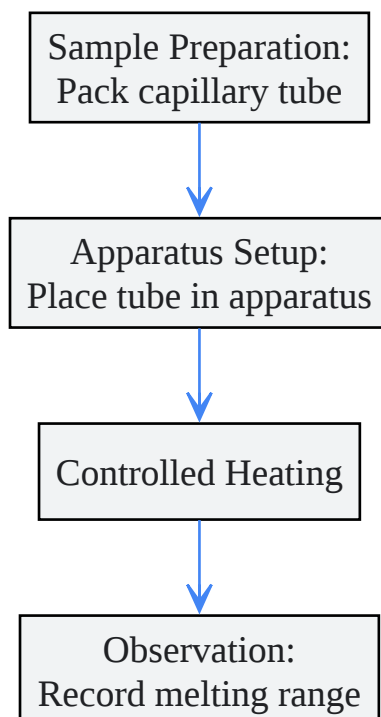
Experimental Protocols

Determination of Melting Point

The melting point of **eicosane** can be accurately determined using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **eicosane** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For pure substances like **eicosane**, this range should be narrow.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for melting point determination.

Determination of Solubility

The solubility of **eicosane** in various solvents can be determined by the equilibrium saturation method.

Methodology:

- **Supersaturation:** An excess amount of **eicosane** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours).
- **Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- **Quantification:** A known volume of the saturated solution is taken, and the solvent is evaporated. The mass of the remaining **eicosane** is measured.
- **Calculation:** The solubility is then calculated and expressed in terms of mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).

Conclusion

Eicosane, as a long-chain alkane, exhibits predictable and well-characterized chemical properties and reactivity. Its inertness under normal conditions makes it a stable compound for various applications, while its participation in combustion and halogenation reactions under specific energetic inputs is characteristic of its chemical class. The data and protocols presented in this guide offer a foundational understanding for professionals engaged in research and development where the physicochemical behavior of long-chain hydrocarbons is of interest.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webqc.org [webqc.org]
- 2. Eicosane - Wikipedia [en.wikipedia.org]
- 3. Showing Compound N-Eicosane (FDB004727) - FooDB [foodb.ca]
- 4. grokipedia.com [grokipedia.com]
- 5. nmppdb.com.ng [nmppdb.com.ng]
- 6. Eicosane | 112-95-8 | Benchchem [benchchem.com]
- 7. N-EICOSANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Eicosane [webbook.nist.gov]
- 9. 112-95-8 CAS MSDS (N-EICOSANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. Eicosane | C₂₀H₄₂ | CID 8222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. merckmillipore.com [merckmillipore.com]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. CAS 112-95-8: Eicosane | CymitQuimica [cymitquimica.com]
- 14. researchgate.net [researchgate.net]
- 15. (Solved) - The standard heat of combustion of eicosane, C₂₀H₄₂(s), a... - (1 Answer) | Transtutors [transtutors.com]
- 16. webqc.org [webqc.org]
- 17. chemguide.net [chemguide.net]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. 9.2 Halogenation Reaction of Alkanes – Organic Chemistry I [kpu.pressbooks.pub]
- 20. chemguide.co.uk [chemguide.co.uk]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Reactivity of Eicosane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b133393#eicosane-chemical-properties-and-reactivity\]](https://www.benchchem.com/product/b133393#eicosane-chemical-properties-and-reactivity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com